

Technical Guide: RbH_2PO_4 (Rubidium Dihydrogen Phosphate)[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: RUBIDIUM DIHYDROGEN
PHOSPHATE

CAS No.: 13774-16-8

Cat. No.: B576540

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Executive Summary

Rubidium Dihydrogen Phosphate (

, abbreviated as RDP) is a tetragonal phosphate salt belonging to the KDP (

) family of ferroelectric materials. While isomorphic to KDP, RDP distinguishes itself through unique phase transition behaviors and proton conductivity profiles. This guide provides a comprehensive technical analysis of RDP, focusing on its crystallographic stability, non-linear optical (NLO) utility, and its emerging role in solid-state protonics.

Target Audience: Material Scientists, Physicists, and Pharmaceutical Researchers utilizing advanced laser spectroscopy or solid-state electrolytes.

Part 1: Crystallography & Structural Phase Transitions

RDP exhibits a complex phase diagram governed by hydrogen bond ordering. Its utility is defined by two critical temperature thresholds: the Curie point (

) and the high-temperature superionic transition/decomposition point.

Crystal Structure

At room temperature, RDP crystallizes in the Tetragonal system (Space Group:

).

- Lattice Parameters:

Å,

Å.

- Structural Motif: The structure consists of

tetrahedra linked by a network of O–H···O hydrogen bonds. The rubidium ions (

) occupy the interstices, balancing the charge.

The Ferroelectric Transition (Low Temperature)

Below the Curie temperature (

K), RDP undergoes a phase transition from the paraelectric tetragonal phase to a Ferroelectric Orthorhombic phase (Space Group:

).

- Mechanism: This transition is driven by the ordering of protons within the hydrogen bond network. In the paraelectric phase, protons are dynamically disordered between two equilibrium sites. Below

, they freeze into an ordered arrangement, inducing spontaneous polarization along the c-axis.

High-Temperature Behavior & Superionic Conductivity

Unlike Cesium Dihydrogen Phosphate (

, CDP), which exhibits a stable superprotonic phase transition at

, RDP is thermodynamically unstable at ambient pressure before reaching a true melt.

- Decomposition vs. Conductivity: Upon heating above

, RDP tends to dehydrate and polymerize into polyphosphates (

) rather than entering a stable superionic solid phase.

- Stabilization: Recent research indicates that "superprotonic" conductivity in RDP-based systems (often doped or in solid solutions like

-

) is achieved by suppressing dehydration via high steam partial pressure.

Part 2: Physical & Chemical Properties[2]

Physicochemical Data Profile[3]

Property	Value / Description	Context
Formula		
Molar Mass	186.47 g/mol	
Density	2.86 g/cm ³	Significantly denser than KDP (2.34 g/cm ³) due to Rb mass.
Crystal System	Tetragonal ()	At 298 K.
Curie Temperature ()	147 K (-126°C)	Ferroelectric transition point.
Refractive Index	,	Uniaxial negative (Values approx. at visible). ^[1]
Hygroscopicity	Moderate to High	Requires humidity-controlled storage (<50% RH).
Appearance	Colorless, transparent crystals	Vitreous luster.

Solubility Profile (Aqueous)

RDP is highly soluble in water, with solubility increasing significantly with temperature. This property is critical for the slow evaporation growth method.

Temperature (°C)	Solubility (g / 100g Water)
0	43.3
20	65.0 (approx)
25	78.9
40	103.7
60	137.2
80	162.9

Data derived from standard solubility curves for alkali metal phosphates [Source 1.9].

Part 3: Synthesis & Crystal Growth Protocol

Objective: Growth of optical-quality RDP single crystals via the Slow Evaporation Technique.

Safety Note: Rubidium compounds are generally low-toxicity but should be handled with standard laboratory PPE (gloves, goggles). Avoid inhalation of dust.

Materials

- Precursor: Rubidium Carbonate () or Rubidium Hydroxide ().
- Acid: Orthophosphoric Acid (, 85% ACS grade).
- Solvent: Ultra-pure deionized water ().

Protocol Workflow

- **Stoichiometric Reaction:** React Rubidium Carbonate with Phosphoric Acid in a 1:2 molar ratio:

Control: Add acid slowly to prevent excessive effervescence.

- **Filtration & Purification:** Pass the resulting solution through a 0.22 μm membrane filter to remove insoluble particulates. This is critical for optical quality.
- **Supersaturation:** Heat the solution to 40°C to ensure complete dissolution, then allow it to equilibrate at the growth temperature (typically 25°C or 30°C).
- **Crystal Growth (Slow Evaporation):** Place the solution in a vibration-free environment. Cover the vessel with a perforated film to control evaporation rate.
 - Target Rate: < 1 mm growth per day to minimize defects.
- **Harvesting:** Remove crystals when they reach desired size. Wash briefly with acetone (RDP is insoluble in acetone) to remove surface water and prevent fogging.

Visualization: Synthesis Logic



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Caption: Step-by-step workflow for the synthesis and growth of optical-quality RDP crystals.

Part 4: Applications in Research & Technology

Non-Linear Optics (NLO)

While KDP is the industry standard, RDP is used in specific electro-optic applications where the rubidium cation alters the refractive index profile and electro-optic coefficients.

- **Frequency Conversion:** Used in Second Harmonic Generation (SHG) for solid-state lasers.

- Q-Switching: High optical damage threshold makes it suitable for Pockels cells in laser cavities.

Solid-State Proton Conductors (Fuel Cells)

In the context of "Drug Development" and medical devices, solid acids like RDP are investigated for implantable fuel cells or sensors.

- Challenge: Pure RDP decomposes before melting.

- Solution: Researchers utilize Solid Solutions (e.g.,

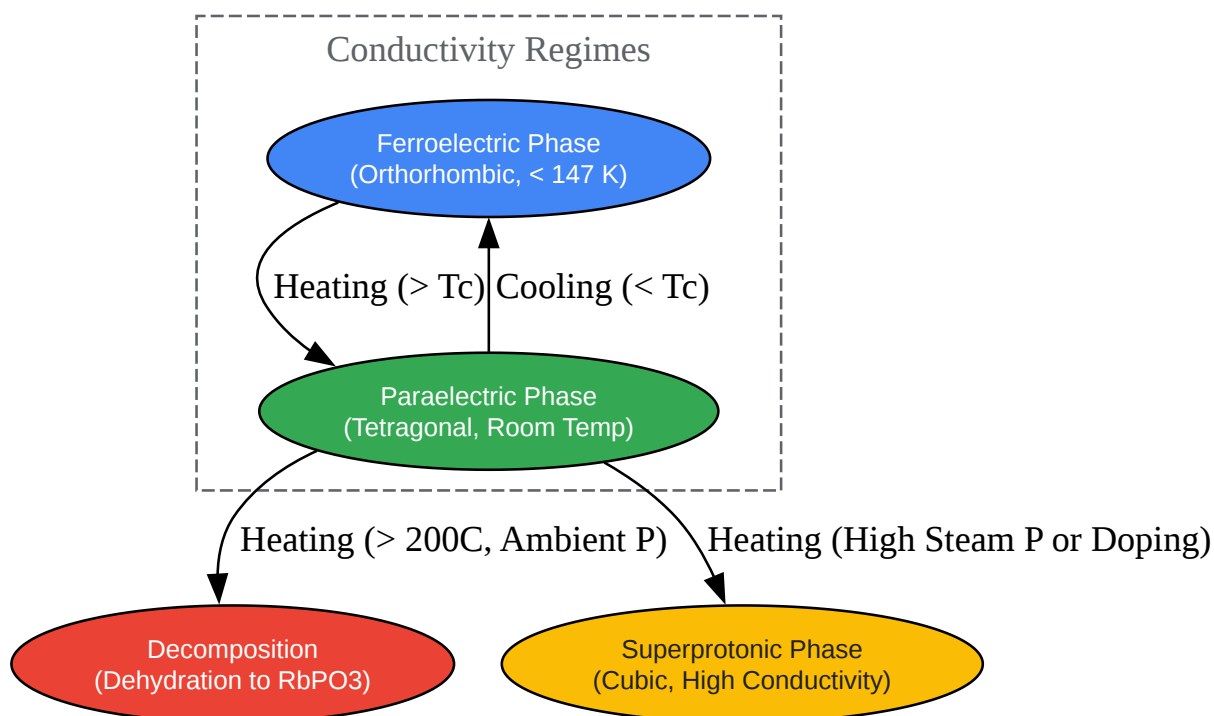
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) to stabilize the superprotonic phase, allowing high proton conductivity (

) at intermediate temperatures (

), which is vital for next-gen electrochemical sensors.

Visualization: Phase Behavior & Conductivity



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Caption: Phase transition logic of RDP, highlighting the divergence between decomposition and superprotonic conductivity at high temperatures.

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